

Physical properties of Cinnoline-4-carboxylic acid (melting point, solubility)

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: *Cinnoline-4-carboxylic acid*

Cat. No.: *B1346944*

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Physical Properties of Cinnoline-4-carboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **Cinnoline-4-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The following sections detail its melting point and solubility characteristics, alongside standardized experimental protocols for their determination.

Core Physical Properties

Cinnoline-4-carboxylic acid presents as a powder at room temperature. Key physical data are summarized in the table below.

| Physical Property | Value | Source |
|-------------------|-----------------------------|---------------|
| Melting Point | 175 °C (with decomposition) | Sigma-Aldrich |

Solubility Profile

Specific quantitative solubility data for **Cinnoline-4-carboxylic acid** in common laboratory solvents is not readily available in the reviewed literature. However, based on the general

solubility characteristics of related aromatic carboxylic acids, such as quinoline-4-carboxylic acid, a qualitative solubility profile can be inferred. Compounds of this class typically exhibit poor solubility in water and many organic solvents, with increased solubility in polar aprotic solvents like dimethyl sulfoxide (DMSO). For the related compound, Quinoline-4-carboxylic acid, it is reported to be soluble in DMSO.

| Solvent | Quantitative Solubility | Qualitative Assessment |
|---------|-------------------------|---------------------------------------|
| Water | Data not available | Likely sparingly soluble to insoluble |
| Ethanol | Data not available | Likely sparingly soluble |
| DMSO | Data not available | Likely soluble |
| Acetone | Data not available | Likely sparingly soluble |

Experimental Protocols

The following sections describe standardized methodologies for the determination of the physical properties discussed above.

Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity and can be determined using a capillary melting point apparatus.

Protocol:

- Sample Preparation: A small amount of the dry, finely powdered **Cinnoline-4-carboxylic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of a melting point apparatus.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- Observation: The sample is observed through a magnifying lens.

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is recorded as the completion of melting. The range between these two temperatures is the melting point range. For pure compounds, this range is typically narrow (0.5-1 °C). A broad melting range can indicate the presence of impurities.

Solubility Determination (Shake-Flask Method)

The equilibrium solubility of a compound in a specific solvent can be determined using the shake-flask method.

Protocol:

- Sample Preparation: An excess amount of **Cinnoline-4-carboxylic acid** is added to a known volume of the solvent to be tested (e.g., water, ethanol, DMSO, acetone) in a sealed container.
- Equilibration: The mixture is agitated (e.g., using a shaker or stirrer) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: The undissolved solid is separated from the saturated solution by filtration or centrifugation.
- Analysis: The concentration of **Cinnoline-4-carboxylic acid** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- Calculation: The solubility is expressed as the concentration of the solute in the saturated solution (e.g., in mg/mL or mol/L).

Synthetic Workflow Visualization

The synthesis of quinoline-4-carboxylic acids, which are structurally related to **cinnoline-4-carboxylic acid**, is often achieved through multicomponent reactions. The Doebner reaction is a classic example, providing a pathway to this class of compounds. The following diagram illustrates the general workflow of the Doebner reaction.



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Caption: General workflow for the synthesis of Quinoline-4-carboxylic acid via the Doebner reaction.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com